

A Technical Guide to the Material Safety Data Sheet for Cesium Carbonate

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Compound of Interest

Compound Name: Cesium carbonate

Cat. No.: B044355

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Abstract: This document provides a comprehensive technical overview of the material safety data for **Cesium Carbonate** (Cs_2CO_3), tailored for researchers, scientists, and professionals in drug development. It consolidates critical safety information, including physical and chemical properties, hazard classifications, toxicological data, and emergency procedures. All quantitative data is presented in structured tables for clarity. The guide includes detailed diagrams of key safety workflows and logical relationships, and outlines a representative experimental protocol for toxicological assessment to ensure a thorough understanding of the material's safety profile.

Compound Identification and Physicochemical Properties

Cesium carbonate (CAS No. 534-17-8) is a white, crystalline, hygroscopic solid compound.[1][2] It is widely utilized in organic synthesis as a mild and effective base, owing to its high solubility in polar organic solvents compared to other alkali metal carbonates like potassium or sodium carbonate.[1][2][3][4] Its applications are prominent in N-alkylation reactions, Suzuki, Heck, and Sonogashira coupling reactions, and in enhancing the efficiency of polymer solar cells.[1] Understanding its properties is paramount for safe handling in a laboratory setting.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	Dicaesium carbonate
Chemical Formula	Cs_2CO_3
CAS Number	534-17-8[1][5]
EC Number	208-591-9[1][5]

| Molecular Weight | 325.82 g/mol [6] |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White crystalline powder[1][6]
Odor	Odorless[3]
Density	4.072 g/cm ³ [1][4]
Melting Point	610 °C (1,130 °F; 883 K) (decomposes)[1][2]
Solubility in Water	2605 g/L (15 °C)[1]
Solubility in Ethanol	110 g/L[1]
Solubility in DMF	119.6 g/L[1]
Flash Point	Non-flammable[1][7]
Auto-ignition Temperature	None[7]

| Stability | Stable under normal conditions, but is hygroscopic and sensitive to moisture.[6][7] |

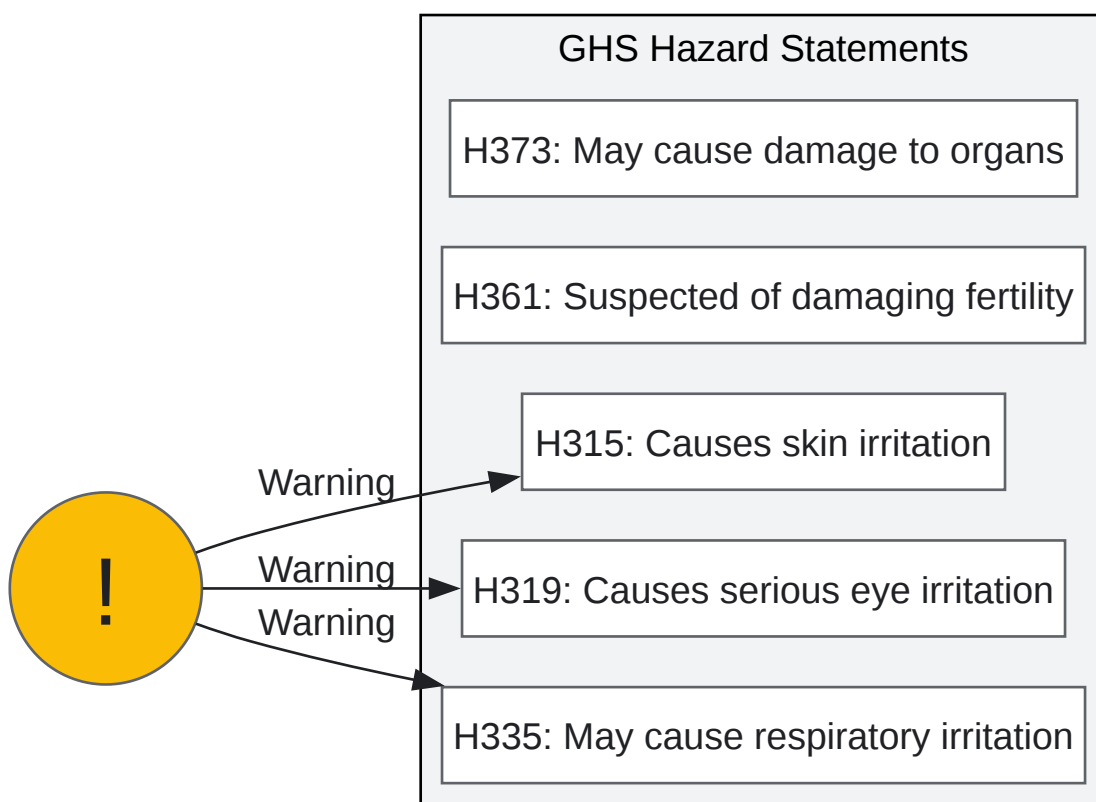
Hazard Identification and GHS Classification

Cesium carbonate is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with irritation and potential long-term health effects.

Table 3: GHS Hazard Classification for **Cesium Carbonate**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5][6][8]
Serious Eye Damage/Irritation	1 / 2A	H318/H319: Causes serious eye damage / Causes serious eye irritation[5][6][8][9][10]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[5][6][8]
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child[9][10][11]

| Specific Target Organ Toxicity (Repeated Exposure) | 2 | H373: May cause damage to organs (Kidney, Adrenal gland, Testes) through prolonged or repeated exposure[9][10][11] |



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Caption: GHS pictogram and associated primary hazard statements for **Cesium Carbonate**.

Toxicological Profile

The primary toxicological concerns with **cesium carbonate** are acute irritation and potential chronic organ damage.^[12]

Table 4: Acute Toxicity Data

Route	Species	Value
Oral	Rat	LD50: 2,333 mg/kg ^[7] ^[13]

| Oral | Mouse | LD50: 2,170 mg/kg^[14] |

Representative Experimental Protocol: Acute Oral Toxicity (LD50)

The cited LD50 value is determined through standardized testing protocols. A representative methodology is the OECD Test Guideline 425: Acute Oral Toxicity – Up-and-Down Procedure (UDP). This protocol is designed to estimate the LD50 using a minimal number of animals.

Methodology:

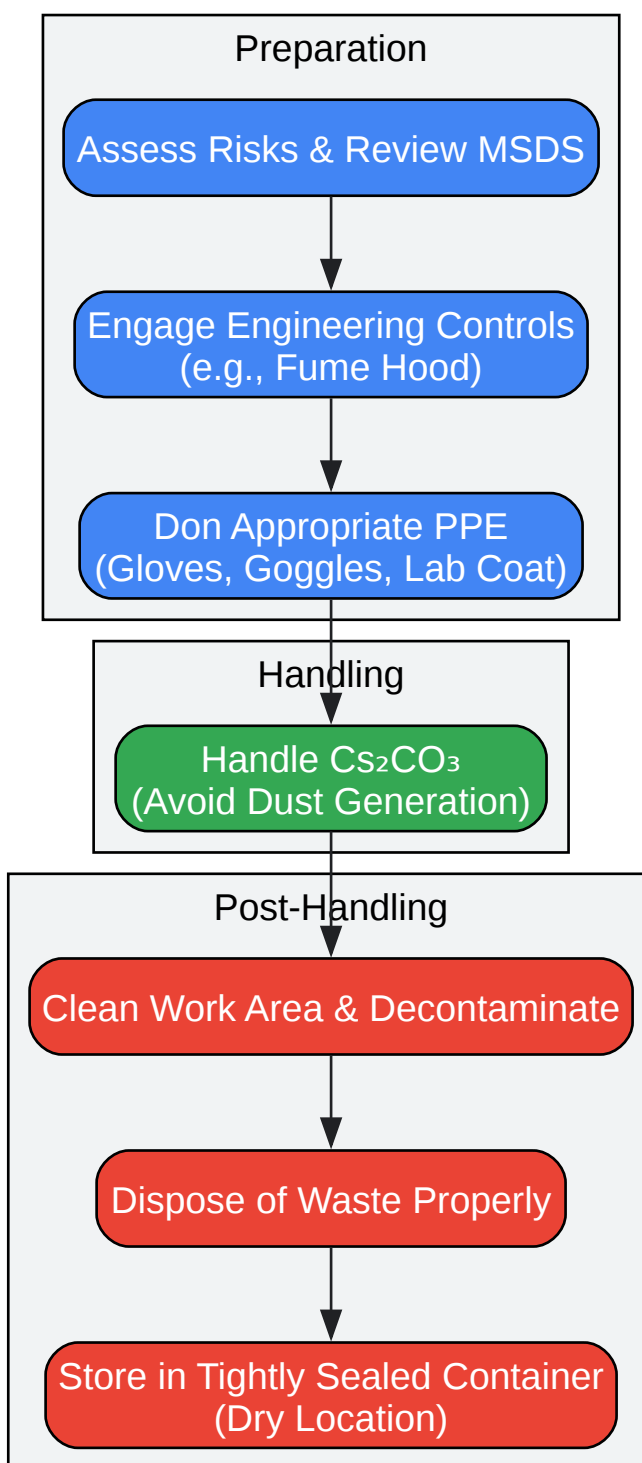
- **Animal Selection:** Healthy, young adult rats of a single sex (typically females, which are often more sensitive) are selected. Animals are caged individually and acclimated for at least 5 days before dosing.
- **Dose Administration:** The test substance is administered orally via gavage. The initial dose is selected based on available information, often near an estimated LD50.
- **Sequential Dosing (Up-and-Down):** A single animal is dosed.
 - If the animal survives, the next animal is given a higher dose (the dose progression factor is typically 1.5-2.0).
 - If the animal dies, the next animal is given a lower dose.
- **Observation Period:** Animals are observed for up to 14 days. Key observations include changes in skin, fur, eyes, and behavior, as well as measurements of body weight. All mortalities and signs of toxicity are recorded.
- **Data Analysis:** The LD50 is calculated from the results of the sequential doses using a maximum likelihood method. This approach significantly reduces the number of animals required compared to classical LD50 methods.

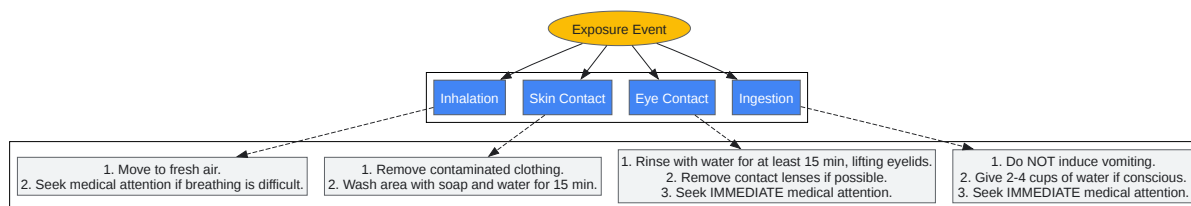
Safe Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Always handle **cesium carbonate** in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation.[\[7\]](#)[\[8\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[12\]](#)
- Eye Protection: Wear approved safety glasses with side shields or chemical safety goggles.[\[7\]](#)
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile) and wear a lab coat or other protective clothing.[\[5\]](#)[\[7\]](#)
- Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved particulate respirator should be worn.[\[5\]](#)
- Handling Practices: Avoid generating dust.[\[5\]](#) Avoid contact with skin, eyes, and clothing.[\[7\]](#) Wash hands thoroughly after handling.[\[6\]](#)





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